

In-Depth Technical Guide to 4-Octanol: Safety and Handling Precautions

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Compound of Interest

Compound Name: 4-Octanol

Cat. No.: B147376

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-octanol**, tailored for laboratory and research and development environments. Adherence to these protocols is critical for ensuring personnel safety and maintaining the integrity of experimental work.

Hazard Identification and Classification

4-Octanol is a combustible liquid that can cause serious eye irritation.^{[1][2]} It is also harmful to aquatic life.^[1] Inhalation of vapors may cause respiratory tract irritation, and prolonged or repeated skin contact may lead to dermatitis.

GHS Classification:

- Flammable Liquids - Category 4^{[1][3]}
- Serious Eye Damage/Eye Irritation - Category 1 / 2A^{[1][2][3]}
- Hazardous to the Aquatic Environment, Acute Hazard - Category 3^{[1][3]}
- Hazardous to the Aquatic Environment, Chronic Hazard - Category 3^[3]

Signal Word: Danger^[1]

Hazard Statements:

- H227: Combustible liquid.[1]
- H318 / H319: Causes serious eye damage / Causes serious eye irritation.[1][2]
- H402: Harmful to aquatic life.[1]
- H412: Harmful to aquatic life with long lasting effects.[4]

Data Presentation

The following tables summarize the key quantitative data for **4-octanol** and its isomers. Data for isomers is provided for reference where specific data for **4-octanol** is not available.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C ₈ H ₁₈ O	[2]
Molecular Weight	130.23 g/mol	[5]
Appearance	Colorless liquid	[1]
Odor	Unpleasant	[1]
Boiling Point	174-176 °C (lit.)	[5]
Melting Point	-16 °C	[6]
Flash Point	65 °C (149 °F) - closed cup	[7]
Autoignition Temperature	253 °C (487.4 °F)	[6]
Density	0.818 g/mL at 20 °C (lit.)	[5][8]
Vapor Density	4.5 (Air = 1.0)	[1][6]
Vapor Pressure	0.323 hPa at 25 °C	[1]
Water Solubility	0.986 g/L at 20 °C	[1]
logP (Octanol/Water Partition Coefficient)	2.72	[1]

Table 2: Toxicological Data

Parameter	Value	Species	Notes	Reference
LD50 Oral	>3200 mg/kg	Rat	Data for 1-Octanol	[9]
LD50 Dermal	>5000 mg/kg	-	Data for 1-Octanol	[9]
Eye Irritation	Causes serious eye damage	Rabbit	-	[10]

Table 3: Fire and Explosion Data

Parameter	Value	Reference
Flammability	Combustible Liquid	[1]
Lower Explosion Limit (LEL)	0.8 % (V)	[7]
Upper Explosion Limit (UEL)	No data available	
Suitable Extinguishing Media	Dry sand, dry chemical, or alcohol-resistant foam.	[1]
Unsuitable Extinguishing Media	For this substance/mixture no limitations of extinguishing agents are given.	[10]
Hazardous Combustion Products	Carbon oxides.	[1]

Experimental Protocols: Safe Handling and Emergency Procedures

Engineering Controls

- Ventilation: Handle **4-octanol** in a well-ventilated area. For procedures with the potential to generate aerosols or vapors, a certified chemical fume hood is mandatory.[11]

- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for each experimental protocol to determine the specific PPE requirements.

- Eye and Face Protection: Chemical splash goggles are the minimum requirement.[11] A face shield must be worn in addition to goggles when there is a significant risk of splashing.[10]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene.[11] Gloves must be inspected before use and disposed of properly after handling the chemical.[9]
- Skin and Body Protection: A laboratory coat is required.[11] For tasks with a higher risk of spills, a chemical-resistant apron should be worn over the lab coat.[10]
- Respiratory Protection: If working outside of a fume hood or if there is a potential for exceeding exposure limits, a NIOSH-approved respirator with organic vapor cartridges is required.[11]

Handling and Storage

- Handling: Avoid contact with skin and eyes.[9] Keep away from heat, sparks, open flames, and hot surfaces.[1] Take precautionary measures against static discharge.[12]
- Storage: Store in a cool, dry, and well-ventilated place.[9][13] Keep containers tightly closed when not in use.[9] Store away from incompatible materials such as strong oxidizing agents.[6]

Spill Management

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).

- Collect the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Ventilate the area and decontaminate the spill site.[\[11\]](#)
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department.[\[11\]](#)

First Aid Measures

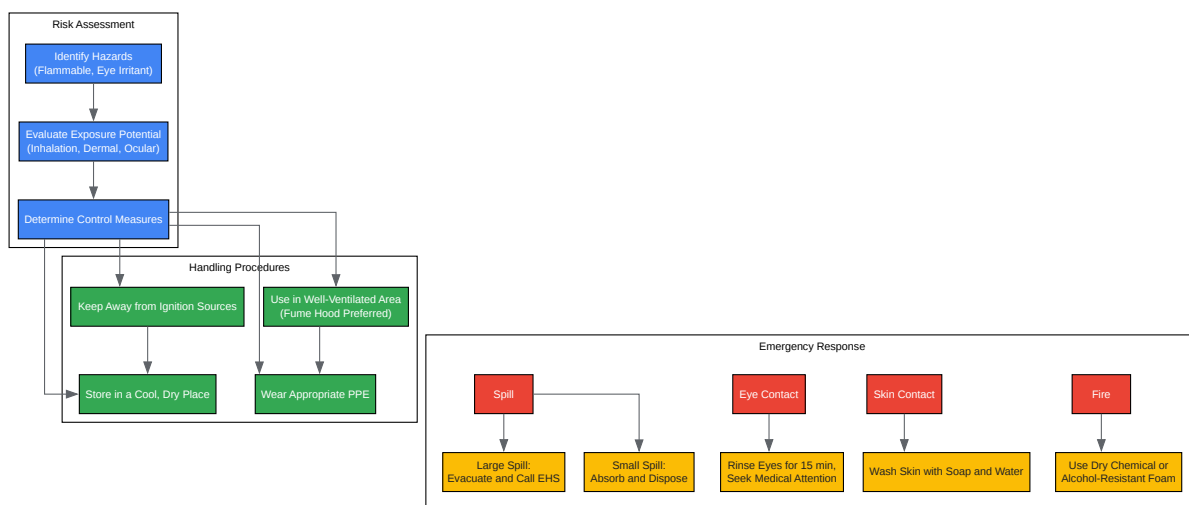
- Eye Contact: Immediately rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor.[\[1\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[\[10\]](#)
- Inhalation: Move the person to fresh air.[\[10\]](#)
- Ingestion: Immediately make the victim drink water (two glasses at most). Consult a physician.[\[10\]](#)

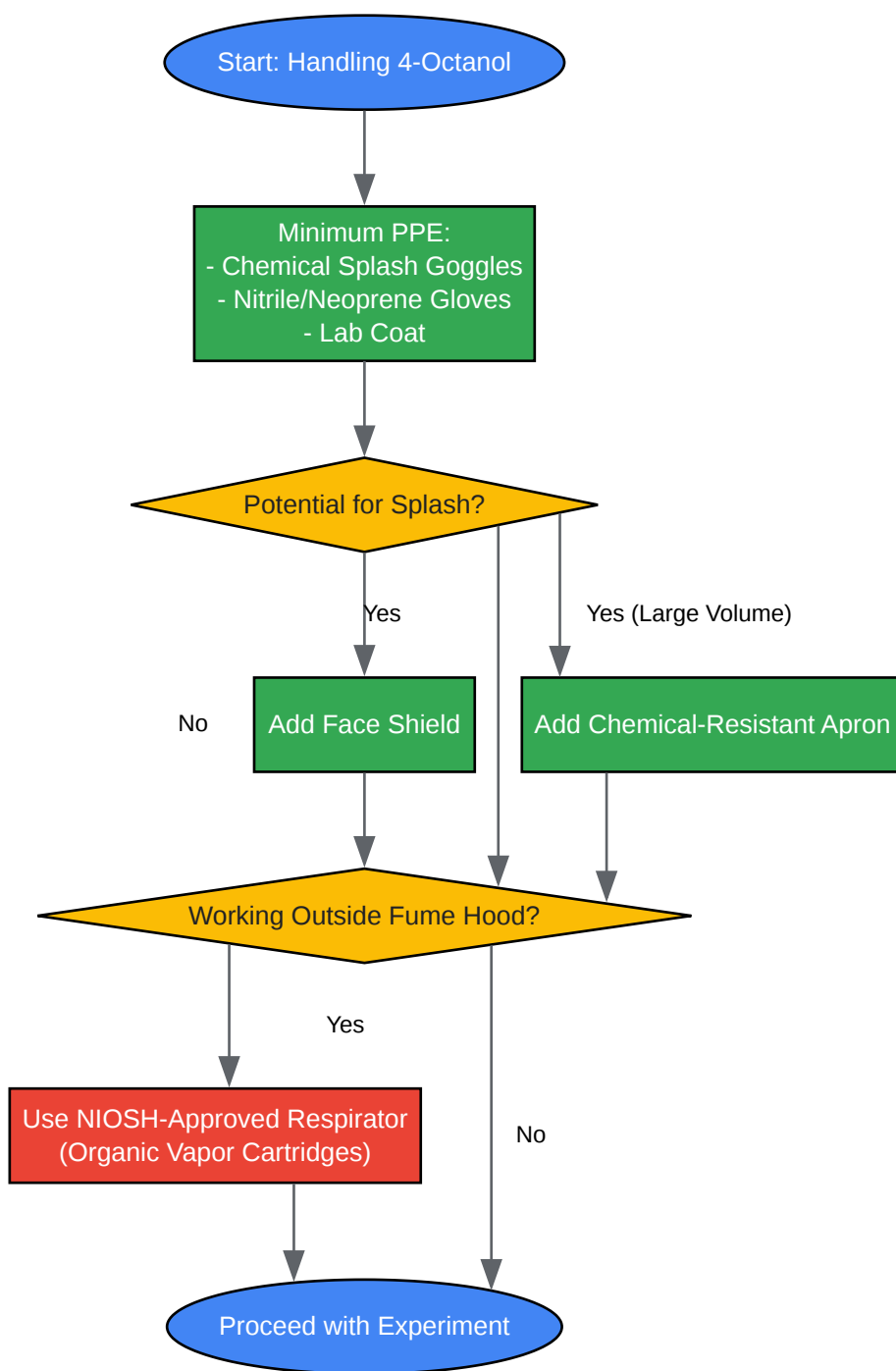
Waste Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#) Do not allow the product to enter drains.[\[1\]](#)

Mandatory Visualizations

The following diagrams illustrate key safety and handling workflows for **4-octanol**.





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- To cite this document: BenchChem. [In-Depth Technical Guide to 4-Octanol: Safety and Handling Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147376#4-octanol-safety-and-handling-precautions]

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